

Applications of "Methyl nerate" in flavor and fragrance research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl nerate

Cat. No.: B160052

[Get Quote](#)

Applications of Methyl Nerate in Flavor and Fragrance Research

Abstract

Methyl nerate, the cis-isomer of methyl geranate, is a monoterpenoid ester with a complex and appealing aroma profile, suggesting its potential as a valuable ingredient in the flavor and fragrance industry. This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals interested in the sensory properties and potential applications of **Methyl nerate**. While quantitative sensory data for **Methyl nerate** is limited in published literature, this document compiles available qualitative descriptions and provides quantitative data for its more commercially prevalent trans-isomer, Methyl geranate, as a comparative reference. Protocols for sensory evaluation, analytical quantification, and chemical synthesis are detailed to facilitate further research into this intriguing molecule.

Application Notes

Introduction to Methyl Nerate

Methyl nerate (CAS No. 1862-61-9), systematically named methyl (2Z)-3,7-dimethylocta-2,6-dienoate, is an organic ester characterized by its unique sensory properties.^[1] As the cis-isomer of methyl geranate, it shares a similar molecular formula (C₁₁H₁₈O₂) but possesses a distinct spatial arrangement that influences its olfactory perception.^[1]

Sensory Profile and Applications

The sensory profile of **Methyl nerate** is described as a multifaceted combination of floral, herbal, citrus, fruity, and green notes, with a resemblance to geranium.[2] This complexity makes it a versatile candidate for use in a variety of fragrance applications.

- Potential Fragrance Applications: Due to its diverse aromatic character, **Methyl nerate** could be utilized to impart fresh, natural, and complex notes in fine fragrances, personal care products, and air care formulations. Its profile suggests it could be particularly effective in:
 - Citrus Accords: To add a unique floral and green nuance.
 - Fruity Compositions: To enhance complexity and provide a natural-smelling backdrop.
 - Floral Bouquets: Especially in geranium and rose-type fragrances, to lend a fresh, dewy character.
 - Herbal and Green Fragrances: To contribute a subtle fruity and floral sweetness.

The more widely studied trans-isomer, Methyl geranate, is noted for its waxy, green, and fruity aroma and is used to create a bridge between lavender and geranium notes in fougère compositions and to add richness to floral scents.[3][4]

Natural Occurrence

Methyl nerate has been identified as a volatile component in the essential oils of several plants. Its presence in natural sources is a key area of interest for researchers looking to create nature-identical fragrances. One of the notable sources is:

- Elsholtzia ciliata(Vietnamese Balm): **Methyl nerate** has been identified for the first time in the essential oil of this plant, although it is considered a minor component.[5] The essential oil of Elsholtzia ciliata has various chemotypes, with major constituents in some studies being (Z)- β -Farnesene, neral, and geranial, while others report a high concentration of Elsholtzia ketone.[6][7][8]

While also reported in Homalomena occulta, Magnolia salicifolia, Rosa centifolia, and Rosa damascena, detailed quantitative analyses from the available literature did not confirm its presence or concentration in these species.[2]

Quantitative Data

Specific quantitative sensory data for **Methyl nerate**, such as odor thresholds, is not readily available in the literature. However, data for its trans-isomer, Methyl geranate, is provided below for reference and comparison.

Table 1: Physicochemical and Sensory Properties of Methyl Geranate (trans-isomer)

| Property | Value | Source |
|---------------------------------|--|--------|
| CAS Number | 1189-09-9 | [9] |
| Molecular Formula | C ₁₁ H ₁₈ O ₂ | [9] |
| Molecular Weight | 182.27 g/mol | [9] |
| Boiling Point | 247-248 °C at 760 mmHg | [3] |
| Flash Point | 91 °C (196 °F) | [9] |
| Vapor Pressure | 0.0483 Pa at 20°C | [9] |
| Odor Description | Waxy, green, fruity, floral | [3] |
| Substantivity on Smelling Strip | 6 hours | [4] |

| Recommended Usage in Fragrance Concentrate | Up to 5.0% |[3] |

Table 2: Reported Composition of Elsholtzia ciliata Essential Oil (Vietnamese Chemotype)

| Compound | Relative Percentage (%) | Source |
|-----------------|-------------------------|--------|
| (Z)-β-Farnesene | 22.72 | [7] |
| Neral | 15.66 | [7] |
| Geranial | 15.62 | [7] |
| β-Ocimene | 13.30 | [7] |

| **Methyl nerate** | Identified, but not quantified |[5] |

Experimental Protocols

Protocol for Sensory Evaluation of Methyl Nerate

This protocol outlines a standard procedure for the descriptive sensory analysis of a fragrance ingredient like **Methyl nerate**.

Objective: To qualitatively and quantitatively characterize the odor profile of **Methyl nerate** over time.

Materials:

- **Methyl nerate** (high purity, >98%)
- Ethanol (perfumer's grade, odorless)
- Standard fragrance smelling strips
- Glass beakers and pipettes
- Aroma-neutral evaluation booths
- Sensory evaluation software or data sheets

Procedure:

- Panel Selection: Recruit a panel of 10-15 trained sensory assessors with demonstrated proficiency in odor description and discrimination.
- Sample Preparation: Prepare a 10% solution of **Methyl nerate** in ethanol.
- Evaluation:
 - Dip smelling strips into the solution to a depth of 1 cm.
 - Allow the solvent to evaporate for 10-15 seconds.
 - Present the strips to the panelists in a double-blind, randomized order.

- Panelists will evaluate the odor at specific time intervals (e.g., initial, 5 min, 30 min, 1 hr, 4 hr, 6 hr) to assess the evolution of the scent.
- Panelists will rate the intensity of predefined odor descriptors (e.g., floral, herbal, citrus, fruity, green, waxy) on a labeled magnitude scale (e.g., 0-10).
- Data Analysis: Analyze the data to generate a sensory profile of **Methyl nerate**, including the mean intensity ratings for each descriptor over time.

Protocol for GC-MS and GC-Olfactometry (GC-O) Analysis

This protocol describes the methodology for identifying and quantifying **Methyl nerate** in an essential oil and characterizing its specific odor contribution.

Objective: To determine the concentration of **Methyl nerate** in *Elsholtzia ciliata* essential oil and to identify its odor character.

Instrumentation:

- Gas Chromatograph coupled with a Mass Spectrometer (GC-MS) and an Olfactometry (GC-O) port.
- Capillary column suitable for essential oil analysis (e.g., HP-5MS).

Procedure:

- Sample Preparation: Dilute the *Elsholtzia ciliata* essential oil in n-hexane to a 1% solution.
- GC-MS Analysis:
 - Inject 1 μ L of the sample into the GC-MS system.
 - Use a suitable temperature program to separate the volatile components.
 - Identify the compounds by comparing their mass spectra with a reference library (e.g., NIST).

- Quantify the relative percentage of each compound by peak area normalization.
- GC-O Analysis:
 - Simultaneously with the MS detection, effluent is directed to a sniffing port.
 - A trained panelist will sniff the effluent and record the odor description and intensity for each eluting compound.
 - This will confirm the specific odor character of the **Methyl nerate** peak as it elutes from the column.

Protocol for Synthesis of Methyl Nerate

This protocol outlines a two-step synthesis of **Methyl nerate** from Nerol.

Objective: To synthesize Methyl (2Z)-3,7-dimethylocta-2,6-dienoate (**Methyl nerate**).

Step 1: Oxidation of Nerol to Neral

- In a round-bottom flask, dissolve Nerol in a suitable solvent like dichloromethane.
- Add an oxidizing agent (e.g., pyridinium chlorochromate - PCC) portion-wise at room temperature.
- Stir the reaction mixture until the oxidation is complete (monitored by TLC).
- Work up the reaction mixture to isolate the crude Neral.

Step 2: Esterification of Neral to **Methyl Nerate**

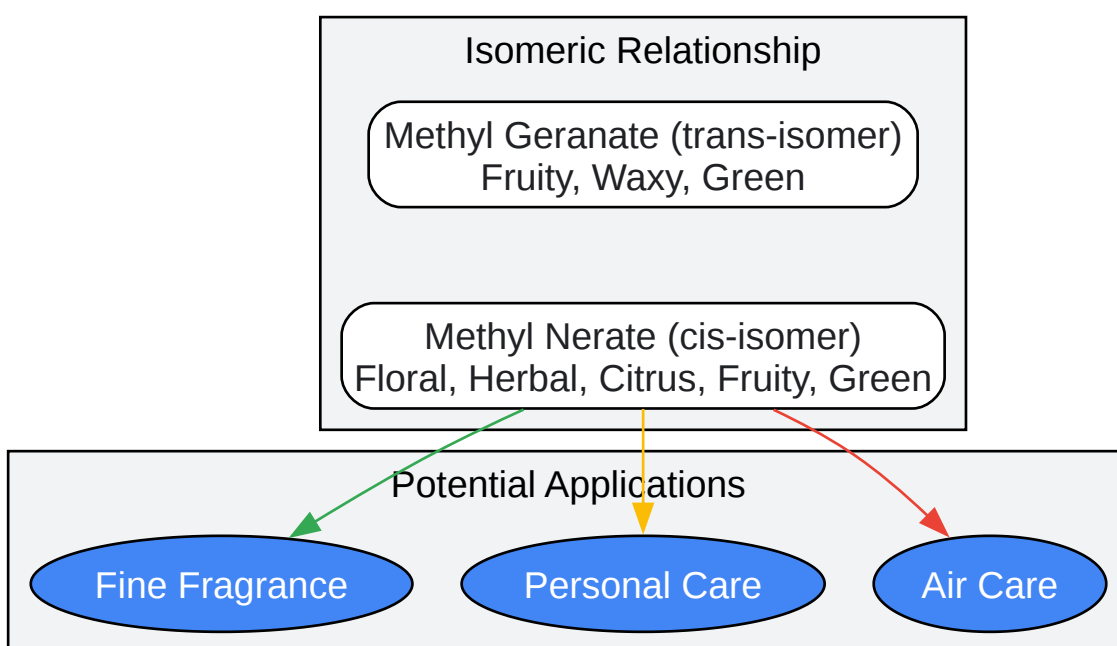
- This step involves a Horner-Wadsworth-Emmons reaction.
- In a separate flask, prepare the corresponding phosphonate ylide.
- Add the crude Neral from Step 1 to the ylide solution at a controlled temperature.
- Allow the reaction to proceed to completion.

- Quench the reaction and perform an extraction to isolate the crude **Methyl nerate**.
- Purify the product by column chromatography to obtain pure **Methyl nerate**.

Note: This is a general outline and requires optimization of specific reagents, conditions, and purification methods.

Visualizations

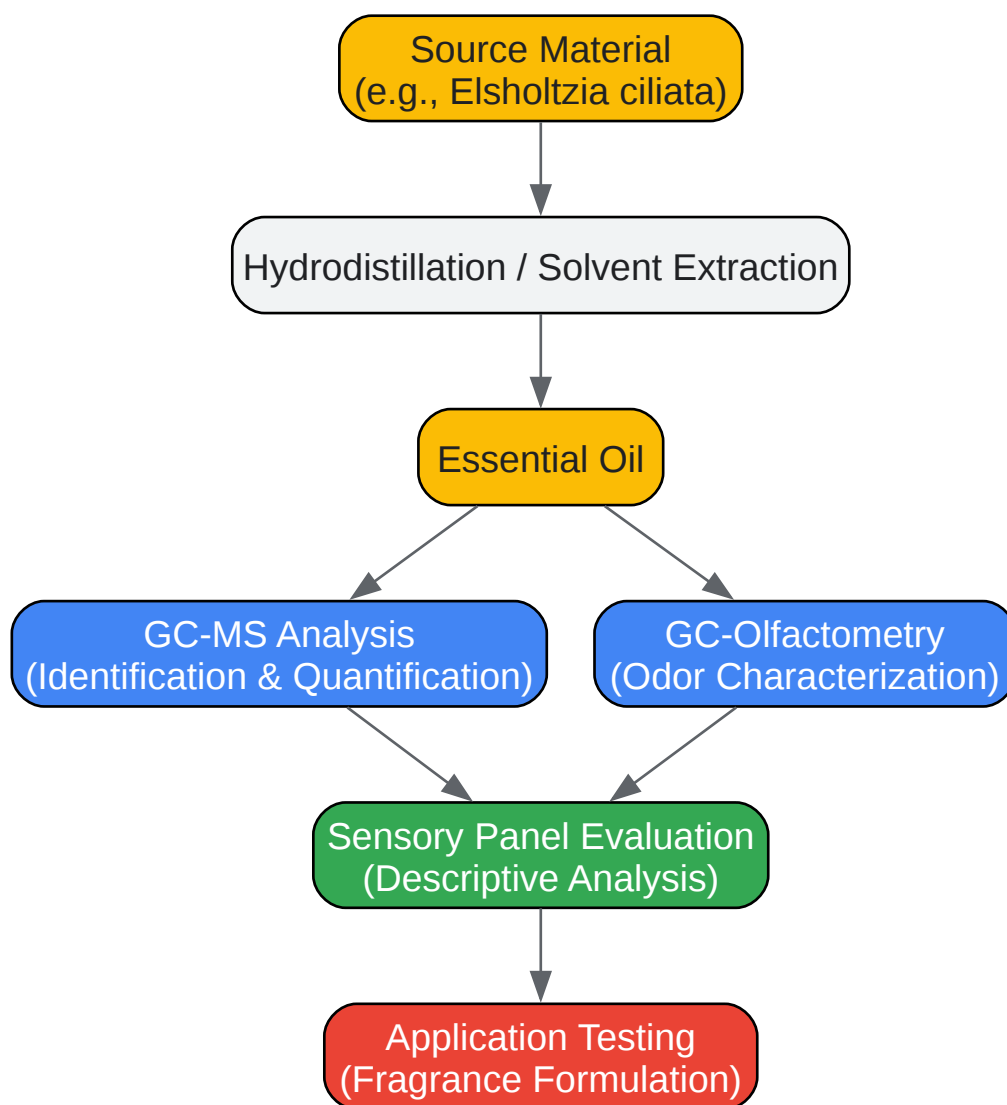
Logical Relationships



[Click to download full resolution via product page](#)

Caption: Isomeric relationship and potential applications of **Methyl nerate**.

Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for analysis of **Methyl nerate** from natural sources.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,6-Octadienoic acid, 3,7-dimethyl-, methyl ester, (Z)- [webbook.nist.gov]

- 2. methyl nerate, 1862-61-9 [thegoodscentcompany.com]
- 3. (E)-methyl geranate, 1189-09-9 [thegoodscentcompany.com]
- 4. firmenich.com [firmenich.com]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. vjs.ac.vn [vjs.ac.vn]
- 8. Study on the Difference between Volatile Constituents of the Different Parts from Elsholtzia ciliata by SHS-GC-MS [scirp.org]
- 9. ScenTree - Methyl geranate (CAS N° 1189-09-9) [scentree.co]
- To cite this document: BenchChem. [Applications of "Methyl nerate" in flavor and fragrance research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b160052#applications-of-methyl-nerate-in-flavor-and-fragrance-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com